

Safeguarding Your Research: A Comprehensive Guide to Handling 2-Methoxy-6-methylaniline

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Compound of Interest

Compound Name: 2-Methoxy-6-methylaniline

Cat. No.: B1630886

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For Immediate Reference: Key Safety and Handling Information

This document provides crucial safety protocols and logistical plans for the handling and disposal of **2-Methoxy-6-methylaniline** (CAS No: 50868-73-0), a chemical widely used in pharmaceutical research and development. Adherence to these guidelines is paramount to ensure the safety of all laboratory personnel and to maintain a secure research environment.

Hazard Identification and Immediate Precautions

2-Methoxy-6-methylaniline is a hazardous substance that requires careful handling. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals designates it with the following hazard classifications^[1]:

- Acute Toxicity (Oral, Dermal, Inhalation): Category 4 - Harmful if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: Category 2 - Causes skin irritation.
- Serious Eye Damage/Eye Irritation: Category 2 - Causes serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): Category 3 - May cause respiratory irritation.

Some sources also indicate that this chemical is suspected of causing cancer. Therefore, exposure should be minimized through strict adherence to the protocols outlined below.

In case of exposure, follow these first-aid measures immediately:

- After inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.
- After skin contact: Immediately wash off with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation persists.
- After eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.
- After ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **2-Methoxy-6-methylaniline**. The following table summarizes the required PPE.

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles and a face shield.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber, Neoprene). Inspect gloves for any damage before use.
Body Protection	A chemical-resistant laboratory coat or coveralls. For tasks with a higher risk of splashing, a chemical-resistant apron should be worn.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge and a particulate filter (type ABEK) is required. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Operational Plan: Step-by-Step Handling Procedure

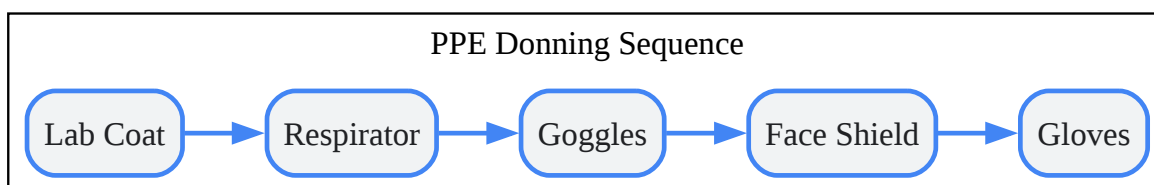
This section provides a procedural workflow for the safe handling of **2-Methoxy-6-methylaniline** in a laboratory setting.

Preparation and Engineering Controls

- **Designated Area:** All work with **2-Methoxy-6-methylaniline** must be conducted in a designated area, such as a chemical fume hood, to minimize inhalation exposure.
- **Emergency Equipment:** Ensure that a safety shower and an eyewash station are readily accessible and in good working order.
- **Spill Kit:** A spill kit containing appropriate absorbent materials for aromatic amines should be available in the immediate vicinity.

Donning of Personal Protective Equipment (PPE)

The following diagram illustrates the correct sequence for putting on PPE.



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Figure 1: Recommended sequence for donning Personal Protective Equipment.

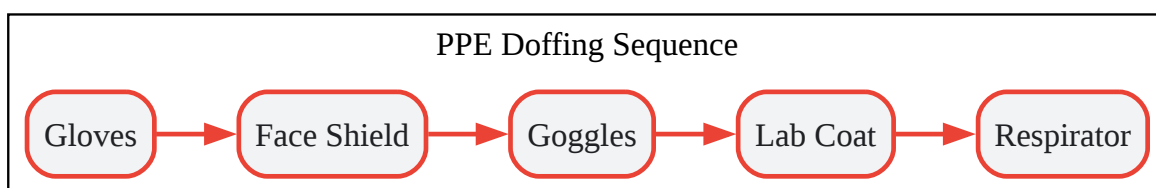
Chemical Handling

- **Pre-weighing:** If possible, purchase the chemical in pre-weighed amounts to avoid the need for weighing and potential dust or vapor generation.
- **Weighing:** If weighing is necessary, it must be performed inside a chemical fume hood. Use a disposable weighing boat.

- Transfer: When transferring the chemical, use a spatula or other appropriate tools to avoid direct contact. Keep containers closed when not in use.
- Reactions: All reactions involving **2-Methoxy-6-methylaniline** must be carried out in a closed system or within a chemical fume hood.

Doffing of Personal Protective Equipment (PPE)

The removal of PPE should be done in a manner that prevents self-contamination.



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Figure 2: Recommended sequence for doffing Personal Protective Equipment.

Disposal Plan

Proper disposal of **2-Methoxy-6-methylaniline** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

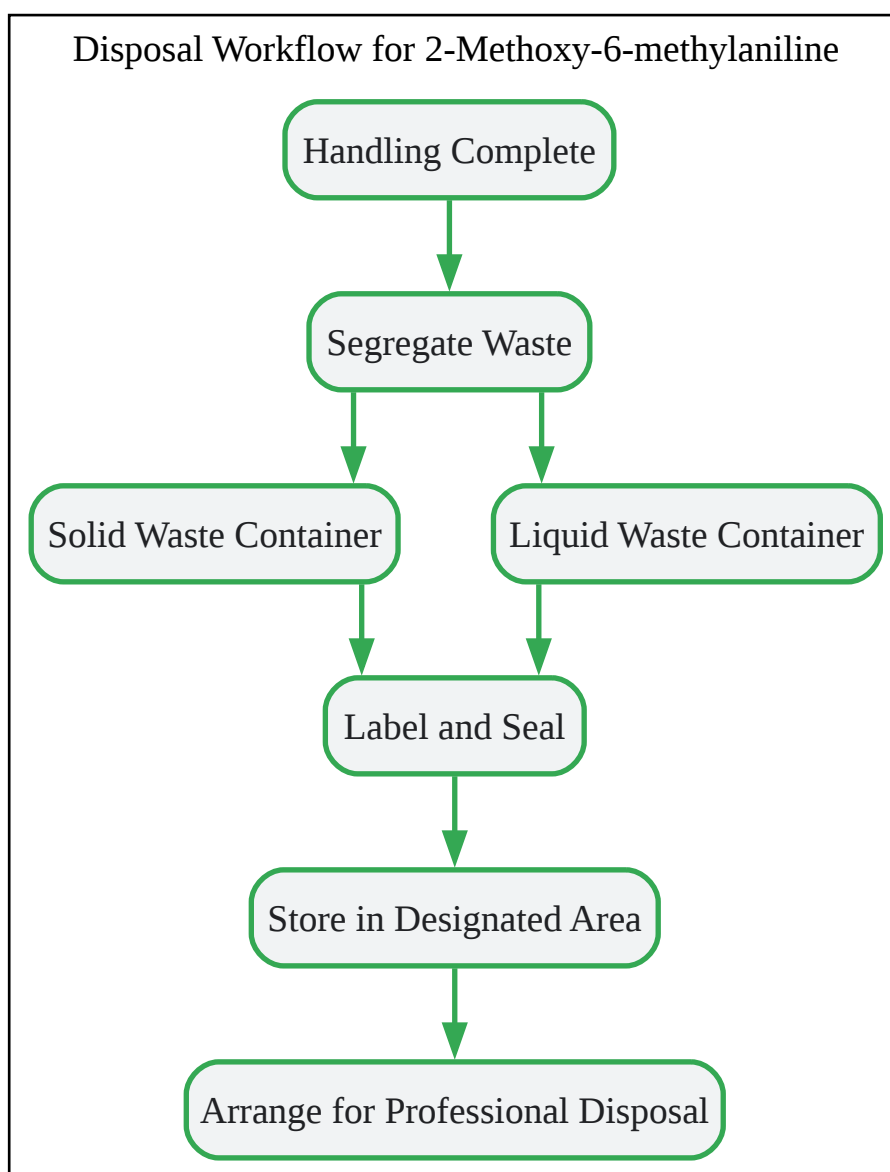
Waste Segregation and Collection

- Solid Waste: All solid waste contaminated with **2-Methoxy-6-methylaniline**, including used gloves, weighing boats, and absorbent materials from spills, must be collected in a designated, labeled, and sealed hazardous waste container.
- Liquid Waste: Unused or waste solutions of **2-Methoxy-6-methylaniline** must be collected in a separate, clearly labeled, and sealed hazardous waste container. Do not mix with other solvent waste unless compatible.

Disposal Methods

The primary recommended method for the disposal of aromatic amine waste is incineration by a licensed hazardous waste disposal company. Chemical treatment, such as oxidation with a strong oxidizing agent like potassium permanganate in an acidic solution, may be a viable alternative but should only be performed by trained personnel with a thorough understanding of the reaction hazards.

The following flowchart outlines the disposal workflow.



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Figure 3: Step-by-step workflow for the disposal of **2-Methoxy-6-methylaniline** waste.

Quantitative Data Summary

The following tables provide a summary of the known physical, chemical, and hazard information for **2-Methoxy-6-methylaniline**.

Table 1: Physical and Chemical Properties

Property	Value
CAS Number	50868-73-0
Molecular Formula	C ₈ H ₁₁ NO
Molecular Weight	137.18 g/mol
Appearance	Solid
Melting Point	26-29 °C
Boiling Point	62 °C at 0.15 mmHg
Flash Point	113 °C (235.4 °F) - closed cup

Table 2: GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	4
Acute Toxicity, Dermal	4
Acute Toxicity, Inhalation	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2
Specific Target Organ Toxicity — Single Exposure	3

Note: Specific LD50 and LC50 values for **2-Methoxy-6-methylaniline** are not readily available in the consulted resources.

By implementing these safety and handling procedures, researchers can significantly mitigate the risks associated with **2-Methoxy-6-methylaniline**, fostering a secure and productive laboratory environment.

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References

- 1. 2-Methoxy-6-methylaniline | C₈H₁₁NO | CID 459249 - PubChem [pubchem.ncbi.nlm.nih.gov]
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